

Khayalenoid E: A Technical Guide on its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: *Khayalenoid E*

Cat. No.: *B595690*

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth technical overview of **Khayalenoid E**, a novel limonoid discovered from the stems of the African mahogany, *Khaya senegalensis*. This document details the scientific journey from its initial extraction to its structural elucidation, offering valuable insights for researchers in natural product chemistry, pharmacology, and drug development.

Discovery and Source

Khayalenoid E was first isolated as part of a broader investigation into the chemical constituents of *Khaya senegalensis* (Meliaceae), a plant with a history of use in traditional African medicine for treating various ailments, including malaria.^[1] This research led to the identification of a series of seven new limonoids, collectively named khayalenoids C-I, of which **Khayalenoid E** is a notable member.^{[1][2]} The discovery of these compounds has further highlighted the potential of *Khaya senegalensis* as a source of complex and biologically active natural products.^{[3][4][5][6]}

Experimental Protocols

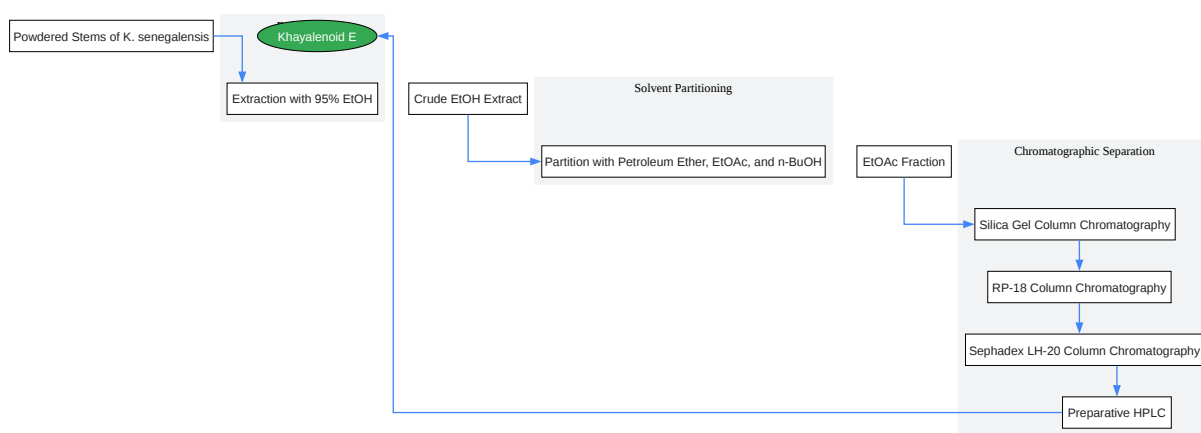
The isolation and purification of **Khayalenoid E** involved a multi-step process combining various chromatographic techniques. The detailed methodology is outlined below.

Plant Material and Extraction

Air-dried and powdered stems of *Khaya senegalensis* served as the starting material. The initial extraction was performed using 95% aqueous ethanol at room temperature. The resulting crude extract was then partitioned successively with different solvents to separate compounds based on their polarity.

Isolation and Purification Workflow

The ethanolic extract underwent a rigorous separation process, as depicted in the workflow diagram below. This involved multiple stages of column chromatography, including silica gel, RP-18, and Sephadex LH-20, followed by preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.



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Figure 1. Experimental workflow for the isolation of **Khayalenoid E**.

Structural Elucidation and Data

The chemical structure of **Khayalenoid E** was determined through extensive spectroscopic analysis, including High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS),

and one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy.

Spectroscopic Data

The following tables summarize the key spectroscopic data that were instrumental in elucidating the structure of **Khayalenoid E**.

Table 1: ^1H NMR Spectroscopic Data for **Khayalenoid E** (400 MHz, CDCl_3)

Position	δ H (ppm), mult. (J in Hz)
1	5.45, d (3.2)
2	2.41, m
3	2.15, m
5	3.05, d (10.4)
6 α	2.35, m
6 β	1.85, m
9	2.85, d (8.8)
11 α	2.10, m
11 β	1.95, m
12 α	1.75, m
12 β	1.60, m
15	5.95, s
17	5.50, s
21	7.42, t (1.6)
22	6.40, d (1.6)
23	7.61, s
28	1.15, s
29	1.05, s
30	1.25, s
1'-OAc	2.18, s
7'-OMe	3.70, s

Data extracted from the primary literature describing the isolation of khayalenoids C-I.[1]

Table 2: ^{13}C NMR Spectroscopic Data for **Khayalenoid E** (100 MHz, CDCl_3)

Position	δC (ppm)	Position	δC (ppm)
1	78.5	16	167.2
2	45.2	17	78.1
3	38.1	18	21.5
4	41.3	19	16.8
5	45.8	20	120.5
6	32.5	21	141.1
7	174.1	22	110.2
8	140.2	23	143.2
9	50.1	28	27.5
10	43.5	29	19.5
11	26.8	30	21.8
12	25.9	1'-OAc	170.5
13	39.8	1'-OAc (CH_3)	21.2
14	130.1	7'-OMe	52.1
15	125.4		

Data extracted from the primary literature describing the isolation of khayalenoids C-I.[1]

Table 3: Mass Spectrometry Data for **Khayalenoid E**

Technique	Result
HRESIMS	m/z $[\text{M}+\text{Na}]^+$ (Calculated for $\text{C}_{29}\text{H}_{34}\text{O}_9\text{Na}$)

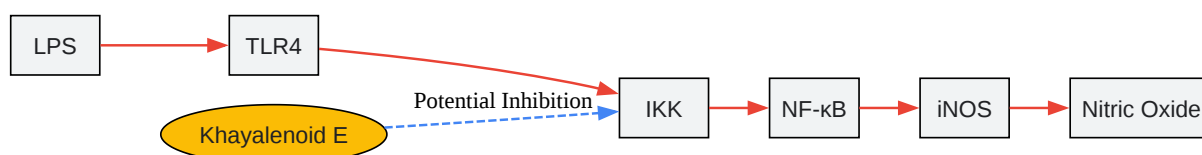
Specific m/z value would be found in the original publication.[1]

Biological Activity

While the primary publication on the discovery of **Khayalenoid E** focused on its structural elucidation, the broader class of limonoids from *Khaya senegalensis* has been reported to exhibit a range of biological activities.[1] These include antifungal, antimalarial, antifeedant, antiprotozoal, and antiviral properties.[1][7][8] Further investigation is required to determine the specific bioactivity profile of **Khayalenoid E**. The inhibitory effect on nitric oxide (NO) production in lipopolysaccharide-activated macrophages has been tested for other new limonoids from the same plant, suggesting a potential anti-inflammatory role.[9]

Potential Signaling Pathways

The mechanism of action for many limonoids is still under investigation. However, some have been shown to interfere with key cellular signaling pathways. For instance, the anti-inflammatory activity observed in related compounds suggests potential interaction with pathways such as the NF- κ B signaling cascade, which is crucial in the inflammatory response.



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Figure 2. Postulated inhibitory effect on the NF- κ B signaling pathway.

Conclusion and Future Directions

The discovery and characterization of **Khayalenoid E** contribute significantly to the understanding of the chemical diversity of *Khaya senegalensis*. Its complex structure presents an interesting target for total synthesis and further pharmacological evaluation. Future research should focus on elucidating the specific biological activities of **Khayalenoid E** and its mechanism of action to determine its potential as a lead compound for drug development. The rich ethnopharmacological background of the source plant provides a strong rationale for continued investigation into this and related compounds.[4][6]

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